

## Ditridecyl Phthalate: A Reference Standard for Analytical Excellence in Research and Development

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Compound of Interest		
Compound Name:	Ditridecyl phthalate	
Cat. No.:	B1670788	Get Quote

### Introduction

**Ditridecyl phthalate** (DTDP), a high molecular weight ortho-phthalate ester, is a widely utilized plasticizer in the manufacturing of various polymer-based products, including plastics, coatings, and cosmetics. Its primary function is to enhance the flexibility, durability, and transparency of these materials.[1] Due to its prevalence and potential for human exposure, the accurate quantification of DTDP in diverse matrices is of paramount importance for quality control, safety assessment, and regulatory compliance. This application note provides detailed protocols for the use of **ditridecyl phthalate** as a reference standard in analytical chemistry, catering to the needs of researchers, scientists, and drug development professionals.

## **Physicochemical Properties**

A well-characterized reference standard is fundamental to achieving accurate and reproducible analytical results. The key physicochemical properties of **ditridecyl phthalate** are summarized in the table below.



Property	Value	Reference
Chemical Name	1,2-Benzenedicarboxylic acid, 1,2-ditridecyl ester	[2]
Synonyms	Di-n-tridecyl phthalate, Phthalic acid ditridecyl ester	[1][2]
CAS Number	119-06-2	[2]
Molecular Formula	C34H58O4	[2]
Molecular Weight	530.82 g/mol	[2]
Appearance	White to Off-White Waxy Solid or Colorless Liquid	[1][2]
Melting Point	-36.9 °C to -37 °C	[3][4]
Boiling Point	530.14 °C (estimated)	[4]
Solubility	Slightly soluble in Chloroform and DMSO. Water solubility: 0.34 mg/L at 24 °C.	[2][4]
Purity (as a reference standard)	≥98.0% (HPLC)	

## **Analytical Applications**

**Ditridecyl phthalate** serves as a crucial reference standard for the quantification of this analyte in a variety of sample matrices, including:

- Food and Beverages: To monitor for migration from packaging materials.
- Environmental Samples: For the analysis of soil, water, and air to assess environmental contamination.
- Consumer Products: Including toys, cosmetics, and personal care items to ensure compliance with safety regulations.



• Polymer Materials: For quality control and characterization of plastics and other polymers.

### **Experimental Protocols**

The following sections provide detailed protocols for the quantitative analysis of **ditridecyl phthalate** using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC).

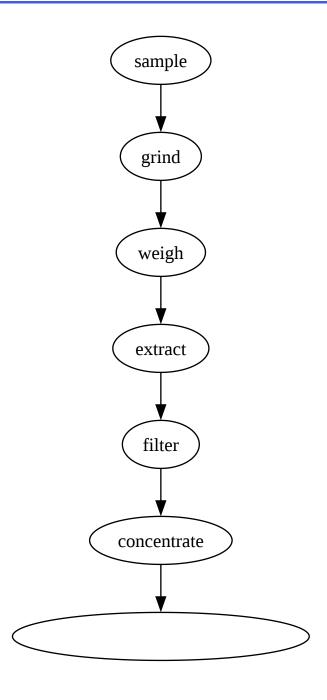
### **Sample Preparation from Polymer Matrices**

Accurate quantification of DTDP in polymer matrices requires an efficient extraction method to isolate the analyte from the bulk material.

Protocol: Ultrasonic Extraction

- Sample Preparation: Reduce the polymer sample to a small particle size by cutting or grinding.
- Weighing: Accurately weigh approximately 1 gram of the homogenized sample into a glass extraction vessel.
- Solvent Addition: Add 20 mL of a suitable organic solvent such as hexane or a hexane/acetone mixture.
- Extraction: Place the vessel in an ultrasonic bath and extract for 30 minutes.
- Filtration: Filter the extract through a 0.45 μm PTFE syringe filter to remove any particulate matter.
- Concentration: If necessary, concentrate the extract under a gentle stream of nitrogen to a final volume of 1 mL.
- Analysis: The extract is now ready for GC-MS or HPLC analysis.





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# Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

GC-MS is a highly sensitive and selective technique for the analysis of volatile and semi-volatile compounds like DTDP.

Instrumentation and Conditions:

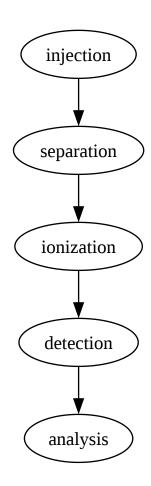


Parameter	Setting
Gas Chromatograph	Agilent 8890 GC or equivalent
Mass Spectrometer	Agilent 5977B MSD or equivalent
Column	J&W Scientific DB-5MS (30 m x 250 μm x 0.25 μm) or equivalent
Carrier Gas	Helium at a constant flow of 1.157 mL/min
Inlet Temperature	290 °C
Injection Mode	Pulsed Splitless (25 psi until 0.5 min)
Injection Volume	1 μL
Oven Temperature Program	Initial 40 °C for 2 min, ramp at 10 °C/min to 100 °C, then ramp at 25 °C/min to 320 °C and hold for 5 min
MS Source Temperature	230 °C
MS Quadrupole Temperature	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	m/z 50-600
Solvent Delay	5 minutes

### Data Analysis:

Quantification is typically performed using an external standard calibration curve. A stock solution of the **ditridecyl phthalate** reference standard is prepared in a suitable solvent (e.g., hexane) and serially diluted to create a series of calibration standards.





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## High-Performance Liquid Chromatography (HPLC) Protocol

HPLC with UV detection is a robust and widely used method for the analysis of phthalates.

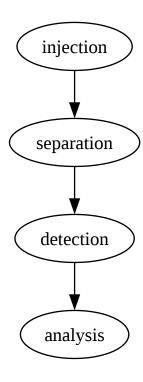
**Instrumentation and Conditions:** 



Parameter	Setting
HPLC System	Agilent 1290 Infinity II or equivalent
Detector	Diode Array Detector (DAD) or UV-Vis Detector
Column	Newcrom R1 reverse-phase column (4.6 x 150 mm, 5 μm) or equivalent C18 column
Mobile Phase	Isocratic elution with Acetonitrile:Water (90:10 v/v) with 0.1% Phosphoric Acid
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 μL
Detection Wavelength	225 nm

### Data Analysis:

Similar to the GC-MS method, quantification is achieved by constructing a calibration curve from a series of external standards prepared from a stock solution of the **ditridecyl phthalate** reference standard.





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### Conclusion

The protocols outlined in this application note provide a comprehensive framework for the accurate and reliable quantification of **ditridecyl phthalate** using a certified reference standard. Adherence to these methodologies will enable researchers, scientists, and drug development professionals to generate high-quality data for a wide range of applications, from quality control of consumer products to environmental monitoring and safety assessments. The use of a well-characterized reference standard, such as the one described, is essential for ensuring the validity and comparability of analytical results across different laboratories and studies.

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### References

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